

Application Note: GC-MS Analysis of 9-Nitrophenanthrene in Environmental Samples

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Compound of Interest

Compound Name: 9-Nitrophenanthrene

Cat. No.: B1214095

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Abstract

This application note provides a comprehensive guide for the quantitative analysis of **9-nitrophenanthrene**, a carcinogenic nitro-polycyclic aromatic hydrocarbon (nitro-PAH), in various environmental matrices. Detailed protocols for sample collection, preparation, extraction, and gas chromatography-mass spectrometry (GC-MS) analysis of air, water, and soil samples are presented. The methodologies are designed to provide high sensitivity and selectivity for the detection and quantification of **9-nitrophenanthrene**, a compound of significant environmental concern due to its formation from atmospheric reactions and its presence in particulate matter.^[1] This document is intended for researchers, scientists, and professionals in environmental monitoring and drug development who require robust and reliable methods for the analysis of this hazardous compound.

Introduction

9-Nitrophenanthrene is a nitro-PAH that has garnered significant attention due to its mutagenic and carcinogenic properties.^[1] It is primarily formed through the atmospheric nitration of phenanthrene, a common polycyclic aromatic hydrocarbon (PAH) released from incomplete combustion of organic materials. As a result, **9-nitrophenanthrene** is frequently detected in environmental samples, particularly in urban and industrial areas with high levels of traffic and industrial emissions. Its presence in air, water, and soil poses a potential risk to human health and the environment.

Accurate and sensitive analytical methods are crucial for monitoring the levels of **9-nitrophenanthrene** in the environment to assess exposure risks and to understand its environmental fate and transport. Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful technique for the analysis of semi-volatile organic compounds like **9-nitrophenanthrene**, offering high resolution and specificity. This application note details optimized GC-MS methods for the analysis of **9-nitrophenanthrene** in diverse environmental matrices.

Quantitative Data Summary

The following table summarizes representative concentrations of **9-nitrophenanthrene** found in various environmental samples. These values are indicative and can vary significantly based on the sampling location, time, and specific environmental conditions.

Environmental Matrix	Sample Type	Concentration Range	Reference
Air	Urban Total Suspended Particulates (TSP)	Notable congener among nitro-PAHs	[2]
Urban TSP (Southern Taiwan)	Part of Σ TSP-bound nitro-PAHs ranging from 50 pg m ⁻³ to 209 pg m ⁻³	[2]	
Soil	Not specified	Quantification limits of 16-60 ng/kg dry mass (as part of a nitro-PAH suite)	[3]
Water	Surface and Wastewater	Not explicitly quantified, but PAHs are monitored	

Experimental Protocols

Sample Collection and Handling

Air Samples (Particulate Matter):

- High-volume air samplers are used to collect total suspended particulates (TSP) on glass fiber filters.
- The sampling duration is typically 24 hours to collect a sufficient mass of particulate matter.
- After sampling, the filters are carefully folded, wrapped in aluminum foil, and stored at -20°C until extraction to minimize volatilization and degradation of the target analyte.

Water Samples:

- Water samples are collected in 1-liter amber glass bottles to prevent photodegradation.
- The samples should be filled to the top to minimize headspace.
- Samples must be kept at a neutral or basic pH (6 to 10) to ensure the extraction efficiency of nitrogen-containing PAHs.[\[4\]](#)
- Samples should be stored at 4°C and extracted within 7 days of collection.[\[4\]](#)

Soil and Sediment Samples:

- Soil and sediment samples are collected from the desired depth using a stainless-steel auger or corer.
- Samples are placed in wide-mouth amber glass jars with Teflon-lined lids.
- Stones, twigs, and other debris should be removed from the sample.
- Samples are stored at 4°C and extracted within 14 days of collection.

Sample Preparation and Extraction

Air Filters:

- The glass fiber filter is cut into small pieces and placed in an extraction thimble.

- Extraction is performed using a Soxhlet extractor with 200 mL of dichloromethane (DCM) for 24 hours.
- Alternatively, ultrasonic extraction with a suitable solvent can be employed.

Water Samples (Liquid-Liquid Extraction - LLE):

- A 1-liter water sample is transferred to a 2-liter separatory funnel.
- The pH of the water sample is adjusted to neutral or basic if necessary.
- 50 mL of dichloromethane is added to the separatory funnel, and the mixture is shaken vigorously for 2 minutes, with periodic venting.
- The layers are allowed to separate, and the organic layer (bottom) is collected.
- The extraction is repeated two more times with fresh 50 mL portions of dichloromethane.
- The combined organic extracts are dried by passing them through anhydrous sodium sulfate.
- The extract is then concentrated to approximately 1 mL using a rotary evaporator or a gentle stream of nitrogen.

Soil and Sediment Samples (Ultrasonic Extraction):

- 10 g of the homogenized soil or sediment sample is mixed with an equal amount of anhydrous sodium sulfate to remove moisture.
- The sample is transferred to a beaker, and 50 mL of a 1:1 mixture of acetone and dichloromethane is added.
- The mixture is sonicated for 30 minutes in an ultrasonic bath.
- The solvent is decanted, and the extraction is repeated two more times with fresh solvent.
- The combined extracts are filtered and concentrated to 1 mL.

Extract Cleanup

For complex matrices like soil and sediment, a cleanup step is often necessary to remove interfering compounds.

Silica Gel Column Chromatography:

- A chromatography column is packed with 10 g of activated silica gel.
- The concentrated extract (1 mL) is loaded onto the column.
- The column is first eluted with 20 mL of n-hexane to remove aliphatic hydrocarbons.
- The fraction containing **9-nitrophenanthrene** is then eluted with a more polar solvent mixture, such as 30 mL of a 1:1 mixture of n-hexane and dichloromethane.
- The collected fraction is concentrated to a final volume of 1 mL.

GC-MS Analysis

Instrumentation:

- A gas chromatograph equipped with a capillary column and coupled to a triple quadrupole mass spectrometer (GC-MS/MS) is recommended for high selectivity and sensitivity.

GC Conditions:

- Column: 30 m x 0.25 mm ID, 0.25 μ m film thickness, 5% phenyl-methylpolysiloxane (e.g., DB-5ms or equivalent)
- Injector: Splitless mode at 280°C
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp 1: 25°C/min to 160°C, hold for 1 minute
 - Ramp 2: 6°C/min to 300°C, hold for 8 minutes
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min

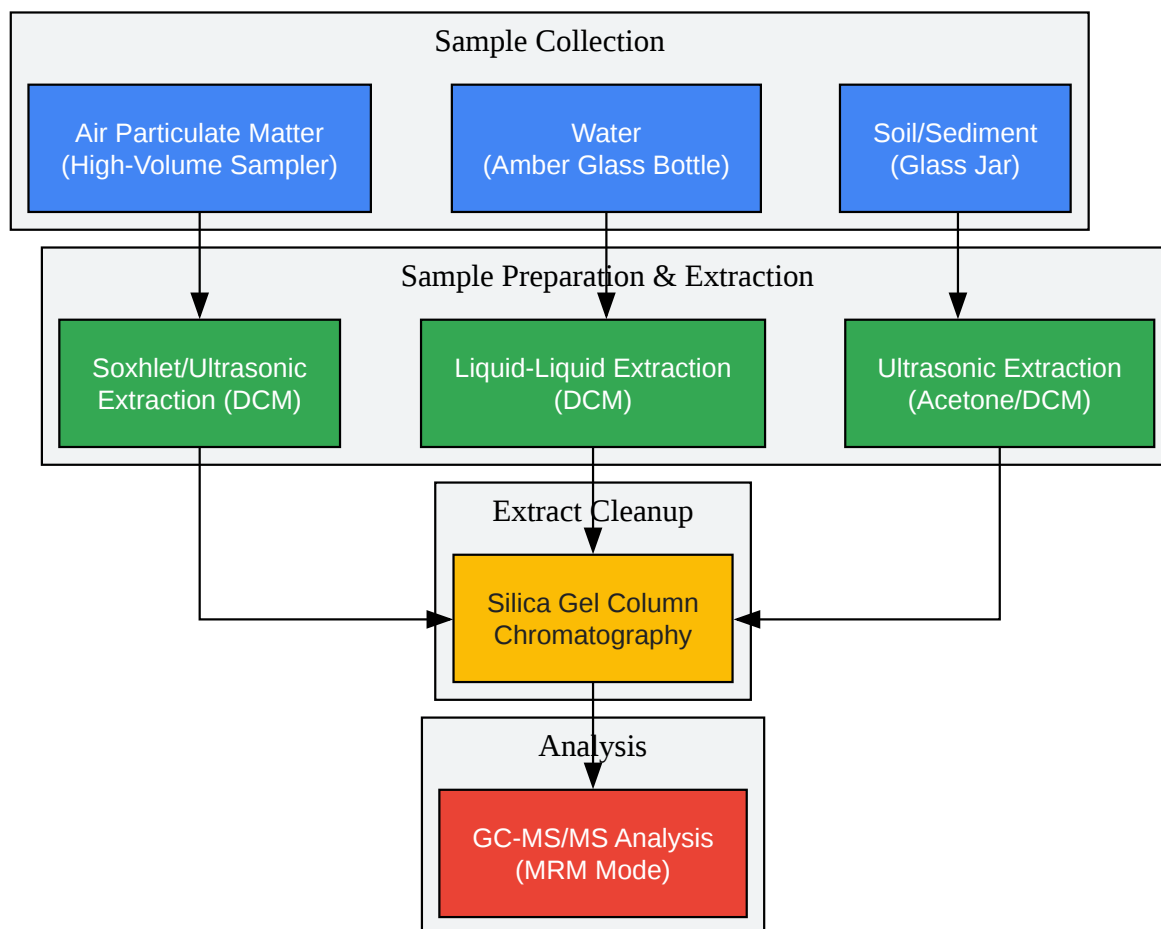
MS Conditions (Multiple Reaction Monitoring - MRM):

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Ion Source Temperature: 230°C
- Transfer Line Temperature: 280°C
- MRM Transitions for **9-Nitrophenanthrene** (C₁₄H₉NO₂ - MW: 223.23):
 - The molecular ion (m/z 223) is typically used as the precursor ion.
 - Common product ions can be determined by fragmentation analysis and may include ions resulting from the loss of NO₂ (m/z 177) and NO (m/z 193).
 - Suggested MRM Transitions (to be optimized on the specific instrument):
 - Quantifier: 223 -> 177
 - Qualifier 1: 223 -> 193
 - Qualifier 2: 177 -> 151

Calibration:

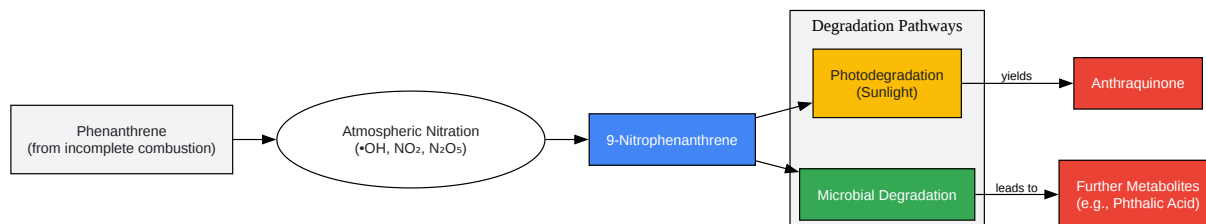
- A multi-point calibration curve is prepared using certified reference standards of **9-nitrophenanthrene** at concentrations ranging from 1 to 100 ng/mL.
- An internal standard, such as a deuterated PAH (e.g., phenanthrene-d10), should be used to correct for variations in extraction efficiency and instrument response.

Visualizations



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Caption: Experimental workflow for GC-MS analysis of **9-nitrophenanthrene**.



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Caption: Environmental formation and fate of **9-nitrophenanthrene**.

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